

Molecular Mechanisms of Lanatoside C Action

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Compound Focus: Lanatoside C

CAS No.: 17575-22-3

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Mechanism of Action	Key Signaling Pathways Involved	Observed Experimental Outcomes	Relevant Cancer Types
Induces Apoptosis [1] [2] [3]	Modulates PI3K/AKT/mTOR ; Activates TNF-related pathways ; Induces DNA damage [2] [3].	Activation of caspase-independent cell death; Increased Bax/Bcl-2 ratio; Caspase-3 activation [1] [3].	Glioblastoma, Prostate Cancer, Breast, Lung, Liver Cancer
Inhibits Proliferation & Causes Cell Cycle Arrest [4] [5] [2]	Attenuates Wnt/β-catenin signaling; Blocks MAPK and PAM pathways [5] [2].	Arrests cell cycle primarily at the G2/M phase ; Reduced expression of oncogenes like c-Myc [4] [5].	Gastric Cancer, Breast, Lung, Liver Cancer
Sensitizes to TRAIL-Induced Death [1] [4]	Upregulates Death Receptor 5 (DR5) [1].	Overcomes inherent resistance to TRAIL-mediated apoptosis [1].	Glioblastoma
Induces Alternative Cell Death [1] [4]	Causes early ATP depletion; Low mitochondrial membrane potential [1].	Triggers caspase-independent necrotic cell death [1].	Glioblastoma
Inhibits Na⁺/K⁺-ATPase [4] [2]	Initiates downstream signaling cascades affecting cell survival [2].	Disruption of ion homeostasis; Selective	Broad-spectrum (multiple cancer types)

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		cytotoxicity in cancer cells [2].	

Experimental Protocols for Investigating Mechanisms

Here are detailed methodologies for key experiments cited in the research on **Lanatoside C**.

Cell Viability and Proliferation Assay (MTT Assay)

This method is used to determine the half-maximal inhibitory concentration (IC50) of **Lanatoside C** and its broad-spectrum anti-proliferative effects [2].

- **Cell Seeding:** Plate approximately 3,500 - 5,000 cancer cells per well in a 96-well plate and allow them to adhere overnight.
- **Compound Treatment:** Treat cells with a serial dilution of **Lanatoside C** (e.g., from nanomolar to low micromolar range) for 24-72 hours. Include controls with DMSO vehicle only.
- **MTT Incubation:** Add 0.5 mg/mL of MTT solution to each well and incubate for 2-4 hours in the dark.
- **Solubilization:** Carefully remove the medium and dissolve the formed formazan crystals with DMSO.
- **Absorbance Measurement:** Measure the absorbance at 570 nm with a reference wavelength of 630-650 nm. Calculate the percentage of cell viability relative to the control group.

Analysis of Apoptosis and Cell Cycle by Flow Cytometry

This protocol assesses **Lanatoside C**-induced apoptosis and cell cycle distribution, particularly the G2/M arrest [2].

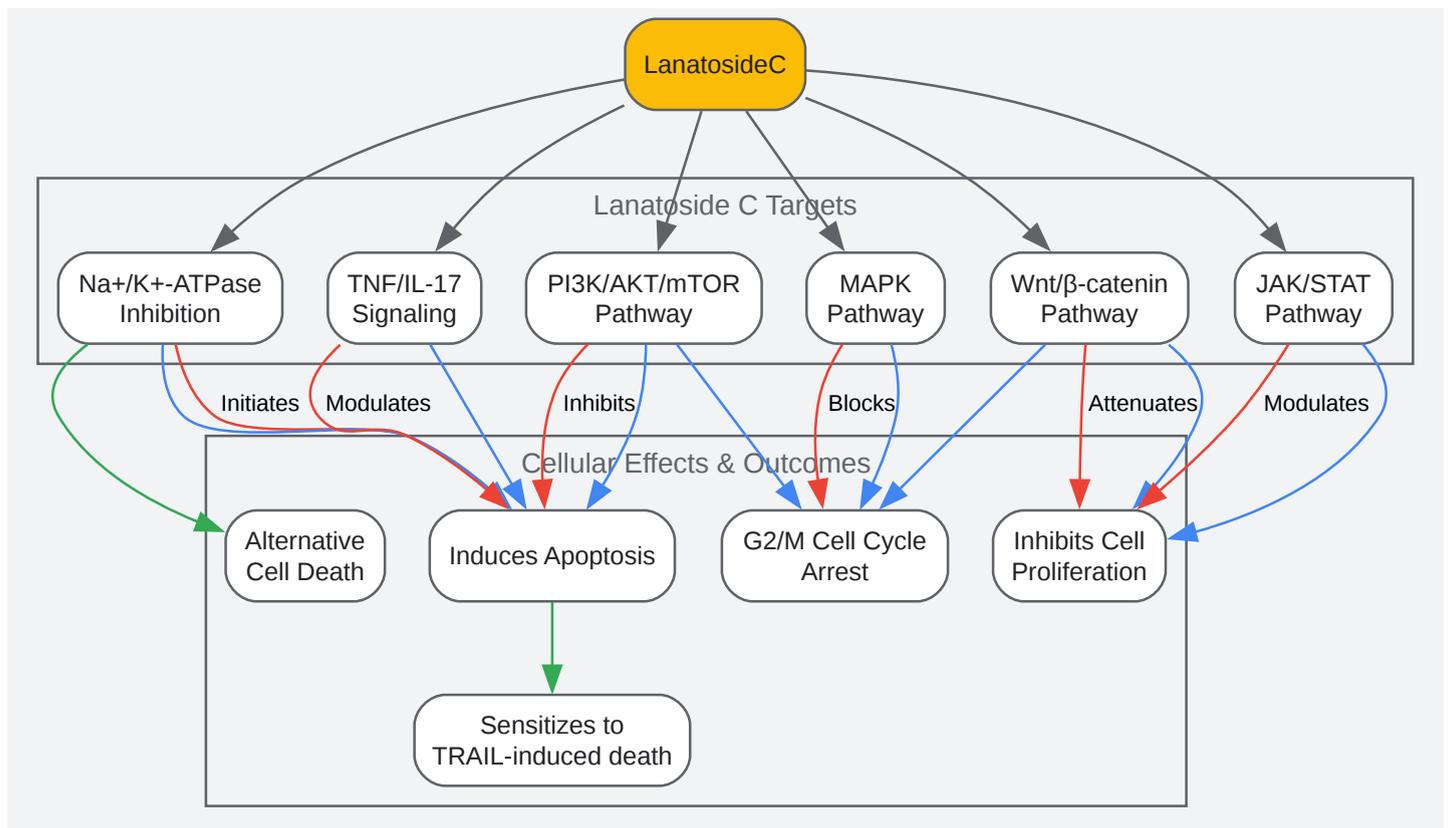
- **Cell Treatment:** Seed cells (e.g., 1×10^5) in a 6-well plate and treat with **Lanatoside C** at the IC50 or other relevant concentrations for 24 hours.
- **Cell Harvesting:** Trypsinize, collect, and wash cells with cold phosphate-buffered saline (PBS).
- **Fixation and Permeabilization:** Gently resuspend the cell pellet in ice-cold 70% ethanol and fix at -20°C for a minimum of 24 hours.
- **Staining:** After fixation, wash cells with PBS to remove ethanol. Treat with RNase A (e.g., 100 $\mu\text{g}/\text{mL}$) to degrade RNA. Subsequently, stain cellular DNA with Propidium Iodide (PI, 0.5 $\mu\text{g}/\text{mL}$) for 30

minutes in the dark.

- **Flow Cytometry Analysis:** Analyze the PI fluorescence of individual cells using a flow cytometer. Use the resulting histogram to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, G2/M). A sub-G1 peak can indicate apoptotic cells with fragmented DNA.

Lanatoside C Signaling Pathways in Cancer Cells

The diagram below illustrates how **Lanatoside C** targets multiple signaling pathways to exert its anti-cancer effects, based on consolidated preclinical data [1] [4] [5].



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Frequently Asked Questions (FAQs)

Q1: What is the primary molecular target of Lanatoside C? Its primary well-characterized target is the **Na⁺/K⁺-ATPase pump** [4] [2]. This inhibition is not only disruptive to ion homeostasis but also initiates

downstream signaling cascades that affect cancer cell survival and proliferation.

Q2: How can Lanatoside C overcome apoptosis resistance in cancer cells? Some cancer cells are resistant to conventional apoptosis inducers. Research shows that **Lanatoside C** can **sensitize resistant cells to TRAIL-induced apoptosis** by upregulating death receptors like DR5 [1]. Furthermore, it can activate a **caspase-independent, alternative cell death pathway** characterized by necrotic morphology and ATP depletion, providing a mechanism to bypass defective apoptotic pathways [1] [4].

Q3: In which cancer types has Lanatoside C shown the most promising preclinical results? Preclinical studies have demonstrated efficacy across a broad spectrum of cancers. Promising results have been reported in **glioblastoma** [1], **gastric cancer** [5], **prostate cancer** [3], as well as breast, lung, and liver cancers [4] [2]. Its ability to target multiple conserved signaling pathways contributes to this broad-spectrum activity.

Q4: What are the critical parameters for a colony formation assay after Lanatoside C treatment? After treating cells with **Lanatoside C** for a defined period, the compound-containing medium is replaced with fresh drug-free medium. Cells are then allowed to grow for 1-2 weeks to form colonies [3]. Key parameters to report include the **initial seeding density**, **Lanatoside C concentration and treatment duration**, the **length of the recovery/growth period**, and the criteria for a countable colony (e.g., a cluster of >50 cells). The results are typically presented as the percentage of plating efficiency or surviving fraction relative to the control.

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References

1. Lanatoside C sensitizes glioblastoma cells to tumor necrosis ... [pubmed.ncbi.nlm.nih.gov]
2. Lanatoside C Induces G2/M Cell Cycle Arrest and Suppresses ... [pmc.ncbi.nlm.nih.gov]
3. Lanatoside C Inhibits Proliferation and Induces Apoptosis ... [mdpi.com]
4. Drug repurposing in oncology: a systematic review of ... [pmc.ncbi.nlm.nih.gov]

5. Lanatoside C inhibits cell proliferation and induces ... [sciencedirect.com]

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